

# 6-Bromooxindole: Molecular Weight and Formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **6-Bromooxindole**

Cat. No.: **B126910**

[Get Quote](#)

For researchers, scientists, and drug development professionals, accurate molecular data is paramount. This document provides the key chemical identifiers for **6-Bromooxindole**.

**6-Bromooxindole**, a substituted oxindole, possesses a unique molecular structure that lends itself to various applications in chemical synthesis and pharmaceutical research. Understanding its fundamental properties, such as molecular weight and formula, is the first step in any rigorous scientific investigation.

## Core Molecular Data

The essential molecular information for **6-Bromooxindole** is summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and database registration.

| Identifier        | Value  |
|-------------------|--|
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> BrNO <sup>[1]</sup> <sup>[2]</sup> |
| Molecular Weight  | 212.04 g/mol <sup>[1]</sup>                                      |
| IUPAC Name        | 6-bromo-2,3-dihydro-1H-indol-2-one <sup>[2]</sup>                |
| CAS Number        | 99365-40-9 <sup>[1]</sup> <sup>[2]</sup>                         |

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 99365-40-9|6-Bromoindolin-2-one|BLD Pharm [bldpharm.com]
- 2. 6-Bromooxindole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://thermofisher.com) [thermofisher.com]
- To cite this document: BenchChem. [6-Bromooxindole: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b126910#6-bromooxindole-molecular-weight-and-formula\]](https://www.benchchem.com/product/b126910#6-bromooxindole-molecular-weight-and-formula)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

